

Thozalinone antidepressant efficacy double-blind studies

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Compound Focus: Thozalinone

CAS No.: 655-05-0

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Summary of Available Data on Thozalinone

The table below summarizes the key information gathered from the search results:

Aspect	Details
Drug Name	Thozalinone (USAN); Brand name: Stimsen [1]
Pharmacological Class	Psychostimulant, antidepressant [1]
Proposed Mechanism	"Dopaminergic stimulant"; induces dopamine release with minimal norepinephrine release. Reported to be devoid of abuse potential [1].
Historical Use	Used as an antidepressant in Europe. Also trialed as an anorectic (appetite suppressant) [1].
Evidence for Efficacy	A double-blind study in depressed outpatients is cited, but only the abstract is available without full methodological details [2] [3].
Contemporary Context	Not included in a major 2018 network meta-analysis of 21 common antidepressants, indicating it is not considered a current standard treatment [4].

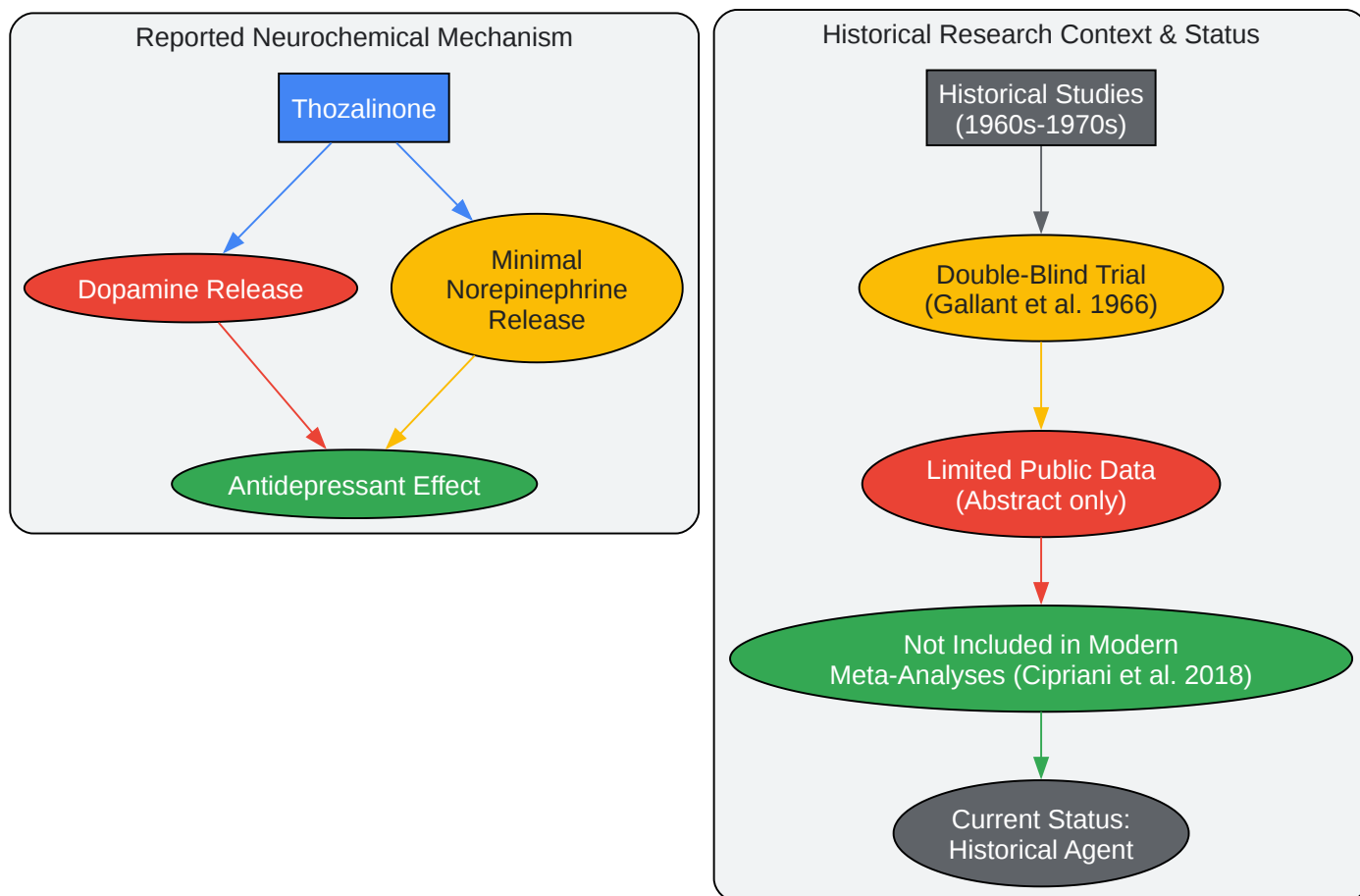
Research Context and Limitations

The information on **Thozalinone** comes from older sources. A 1966 double-blind study is the primary clinical evidence cited, but no detailed experimental protocols or quantitative results are available in the public search results [2] [3].

For context, modern evidence-based medicine relies on comprehensive analyses of all available clinical data. A 2018 systematic review and network meta-analysis compared 21 antidepressants for acute treatment of major depressive disorder in adults [4]. This study did not include **Thozalinone**, suggesting it is no longer a relevant comparator in contemporary treatment guidelines. The mechanisms of antidepressant action are an area of ongoing research, focusing on long-term adaptive changes in the brain rather than just initial chemical effects [5].

Proposed Mechanism of Action and Research Workflow

Based on the search results, here is a diagram illustrating **Thozalinone**'s reported mechanism and the historical research process.



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